

Solubility of 4-Hydroxy-2-methylbenzoic Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzoic acid

Cat. No.: B1294965

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Initial Note on Data Availability: Extensive literature searches for quantitative solubility data (e.g., mole fraction or g/100g solvent at various temperatures) for **4-Hydroxy-2-methylbenzoic acid** (CAS: 578-39-2), also known as 4-hydroxy-o-toluic acid, did not yield specific experimental datasets. The available information is largely qualitative. This guide therefore summarizes the existing qualitative data, provides detailed experimental protocols for solubility determination, and presents a logical framework for understanding the solubility of this compound. To offer a quantitative perspective, limited data for the closely related isomer, 4-hydroxy-3-methylbenzoic acid, is included for illustrative purposes.

Introduction to 4-Hydroxy-2-methylbenzoic Acid

4-Hydroxy-2-methylbenzoic acid is a derivative of benzoic acid with both a hydroxyl and a methyl group attached to the benzene ring. These functional groups play a significant role in determining its physical and chemical properties, including its solubility in various organic solvents. The interplay between the polar carboxylic acid and hydroxyl groups and the nonpolar methyl group and benzene ring governs its interaction with solvent molecules. Understanding its solubility is crucial for applications in drug development, chemical synthesis, and material science, where it may be used as an intermediate or a final product.

Qualitative Solubility Profile

General observations from chemical literature indicate that **4-Hydroxy-2-methylbenzoic acid** exhibits low solubility in water but is soluble in several common organic solvents. This is consistent with the presence of a significant nonpolar surface area from the benzene ring and the methyl group.

Good Solvents (Qualitative):

- Alcohols (e.g., Methanol, Ethanol, Propanol)[[1](#)]
- Ethers[[1](#)]
- Ketones (e.g., Acetone, Methyl Isobutyl Ketone)
- Methanol is explicitly mentioned as a solvent.

Poor Solvents (Qualitative):

- Water[[1](#)]
- Heptane
- Cyclohexane
- Toluene

Quantitative Solubility Data (Illustrative Example)

As a point of reference, the following table presents the solubility of a related isomer, 4-hydroxy-3-methylbenzoic acid. It is crucial to note that this data is for a different compound and should be used as a general indicator of the magnitude of solubility for a similar structure.

Solvent	Temperature (°C)	Solubility (mg/mL)
Water	100	11.6

This data is for 4-hydroxy-3-methylbenzoic acid and is provided for illustrative purposes only.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The following are detailed methodologies commonly employed for measuring the solubility of solid organic compounds like **4-Hydroxy-2-methylbenzoic acid** in organic solvents.

Gravimetric Method

The gravimetric method is a widely used and straightforward technique for determining solubility. It involves preparing a saturated solution at a specific temperature and then determining the mass of the dissolved solute in a known mass of the solvent.

Methodology:

- **Sample Preparation:** An excess amount of **4-Hydroxy-2-methylbenzoic acid** is added to a known mass of the desired organic solvent in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaking incubator) at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated. This can take several hours to days.
- **Phase Separation:** The undissolved solid is separated from the saturated solution. This is typically achieved by filtration through a fine-porosity filter or by centrifugation. It is critical to maintain the temperature during this step to prevent precipitation or further dissolution.
- **Solute Quantification:** A known mass of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent is then carefully evaporated under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the solute).
- **Mass Determination:** The container with the dried solute is weighed. The mass of the dissolved solute is determined by subtracting the initial weight of the empty container.
- **Calculation:** The solubility is calculated as the mass of the dissolved **4-Hydroxy-2-methylbenzoic acid** per 100 g of the solvent.

Isothermal Shake-Flask Method followed by HPLC Analysis

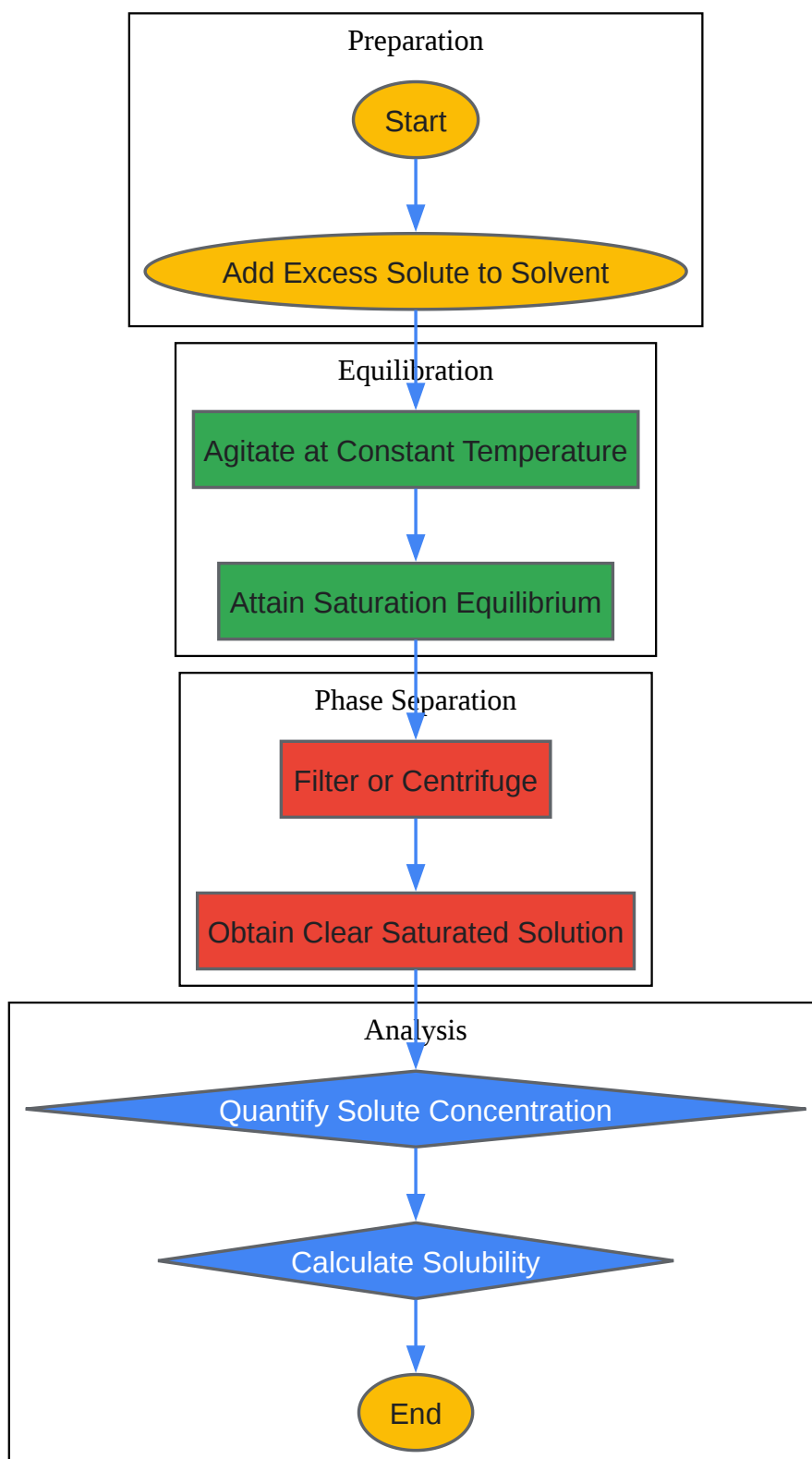
This method is particularly useful for determining the solubility of compounds in various solvents and is a standard in the pharmaceutical industry.

Methodology:

- **Preparation of Saturated Solution:** An excess of **4-Hydroxy-2-methylbenzoic acid** is added to a series of vials, each containing a known volume of the test solvent.
- **Equilibration:** The vials are sealed and agitated in a constant-temperature shaker bath for a predetermined period (e.g., 24-48 hours) to reach equilibrium.
- **Sample Filtration:** After equilibration, the suspensions are allowed to settle, and an aliquot of the supernatant is withdrawn and immediately filtered through a syringe filter (e.g., 0.45 μm PTFE) to remove any undissolved solid.
- **Dilution:** The clear filtrate is accurately diluted with a suitable solvent (often the mobile phase used for HPLC) to a concentration within the calibrated range of the analytical method.
- **HPLC Analysis:** The concentration of **4-Hydroxy-2-methylbenzoic acid** in the diluted sample is determined using a validated High-Performance Liquid Chromatography (HPLC) method with a suitable detector (e.g., UV-Vis).
- **Quantification:** A calibration curve, prepared using standard solutions of known concentrations of **4-Hydroxy-2-methylbenzoic acid**, is used to determine the concentration in the diluted sample. The original solubility in the saturated solution is then calculated by taking the dilution factor into account.

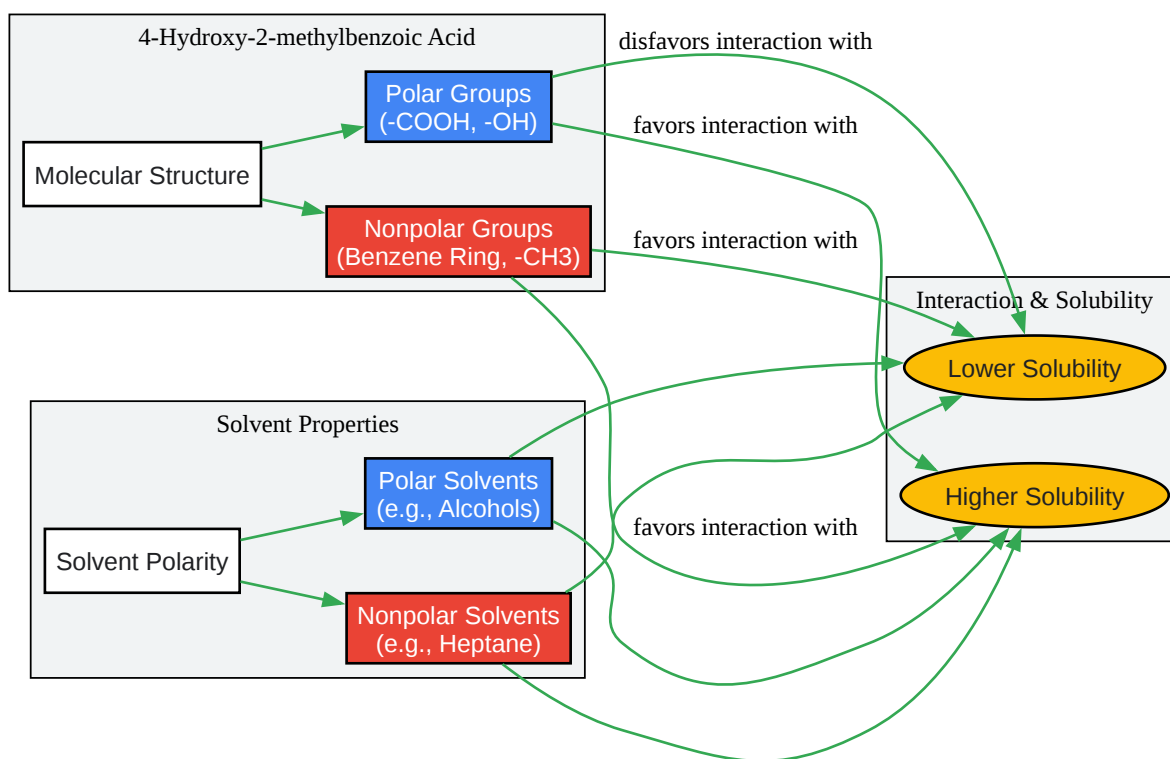
Visualizing Experimental and Logical Frameworks

The following diagrams, generated using the DOT language, illustrate the experimental workflow for solubility determination and the logical relationship between solvent properties and the solubility of **4-Hydroxy-2-methylbenzoic acid**.



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A generalized workflow for experimental solubility determination.



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Logical relationship between molecular structure and solubility.

Conclusion

While quantitative experimental data on the solubility of **4-Hydroxy-2-methylbenzoic acid** in a wide range of organic solvents is not readily available in the public domain, its chemical structure provides a strong basis for predicting its solubility behavior. The presence of both polar and nonpolar moieties suggests that its solubility will be highest in solvents of intermediate polarity that can engage in hydrogen bonding with the hydroxyl and carboxylic acid groups while also accommodating the nonpolar benzene ring and methyl group. For

precise applications, it is highly recommended that the solubility be determined experimentally using established protocols such as the gravimetric or isothermal shake-flask methods outlined in this guide.

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References

- 1. chembk.com [chembk.com]
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